

Technical Support Center: N-(2-Hydroxyethyl)formamide Stability & Purity

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Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)formamide

CAS No.: 693-06-1

Cat. No.: B1594818

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Product: **N-(2-Hydroxyethyl)formamide** (HEF) CAS: 693-06-1 Support Tier: Level 3 (Senior Application Scientist)

Overview: Why has my solvent changed color?

Welcome to the Technical Support Center. A common inquiry regarding **N-(2-Hydroxyethyl)formamide** (HEF) concerns its tendency to shift from a colorless, viscous liquid to a pale yellow or amber hue during storage.

The Short Answer: This color shift is almost invariably due to oxidative degradation of hydrolysis byproducts, specifically ethanolamine. While HEF is chemically stable under ideal conditions, it is hygroscopic. Moisture ingress triggers a slow hydrolysis that releases ethanolamine, which subsequently oxidizes to form colored Schiff base oligomers.

This guide provides the diagnostic steps to assess usability and the protocols to restore purity.

Part 1: Diagnostics & Troubleshooting (FAQ)

Q1: My HEF has turned pale yellow. Can I still use it?

Status: Conditional

- For General Synthesis: Yes. If you are using HEF as a solvent for non-sensitive condensation reactions or as a bulk intermediate, a pale yellow color (Gardner Color < 2)

typically indicates <1% impurity profile and is often acceptable.

- For Analytical/Spectroscopic Use: No. The impurities (conjugated imines) are UV-active and will interfere with absorbance readings below 400 nm.
- For Drug Formulation: No. The hydrolysis byproduct, formic acid, can alter pH, and ethanolamine can react with active pharmaceutical ingredients (APIs).

Q2: I stored it in the dark, but it still degraded. Why?

Root Cause:Moisture, not just light. HEF is hygroscopic. If the container seal was compromised (even slightly), atmospheric moisture entered the system. Water acts as a catalyst for the hydrolysis of the amide bond. Once hydrolysis begins, it is autocatalytic because the liberated formic acid lowers the pH, further accelerating amide cleavage.

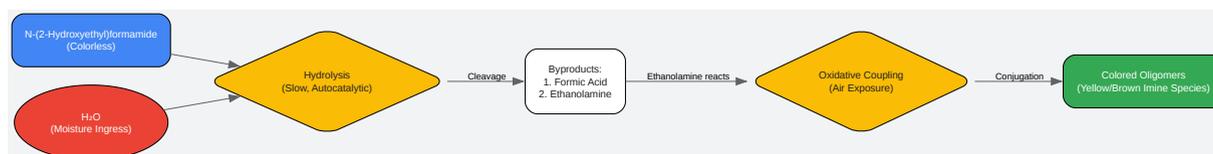
Q3: Can I remove the color using activated charcoal?

Status:Not Recommended While charcoal can adsorb some high-molecular-weight colored oligomers, it does not remove the low-molecular-weight precursors (ethanolamine and formic acid). You will improve the appearance but not the chemical purity. Vacuum distillation is the only validated method for restoration.

Part 2: The Mechanism of Degradation

To prevent recurrence, it is vital to understand the chemical pathway driving this change. The color is not the HEF itself degrading, but the "canary in the coal mine" signaling the presence of impurities.

Degradation Pathway Visualization



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Figure 1: The cascade from moisture ingress to visible color change. Note that the presence of Formic Acid accelerates the initial hydrolysis step.

Part 3: Remediation Protocol (Vacuum Distillation)

If your application requires high purity (>98%), you must repurify the solvent. Simple rotary evaporation is insufficient due to the high boiling point of HEF.

Safety Warning: HEF has a high boiling point (>280°C at atm). Do not attempt distillation at atmospheric pressure; thermal decomposition will occur before the boiling point is reached.

Required Equipment

- Short-path distillation head (to minimize thermal residence time).
- High-vacuum pump (capable of <5 mmHg).
- Oil bath with digital temperature control.
- Nitrogen/Argon bleed capillary.

Step-by-Step Procedure

- Setup: Assemble the short-path distillation apparatus. Grease all joints heavily with high-vacuum grease to ensure a tight seal.
- Degassing: Begin stirring the HEF and apply vacuum without heat for 15 minutes to remove dissolved oxygen and volatile solvents.
- Heating: Slowly ramp the oil bath temperature.
 - Target Vacuum: 0.1 – 2.0 mmHg (Essential).
 - Target Vapor Temp: 130°C – 150°C (Dependent on vacuum depth).
- Fractions:

- F1 (Foreshot): Discard the first 5-10% of distillate. This contains water, formic acid, and ethanolamine.
- F2 (Main Fraction): Collect the colorless viscous liquid.
- Residue: Stop distillation when ~10-15% volume remains. The colored oligomers will remain in the boiling flask.
- Storage: Immediately backfill with dry Nitrogen/Argon and seal.

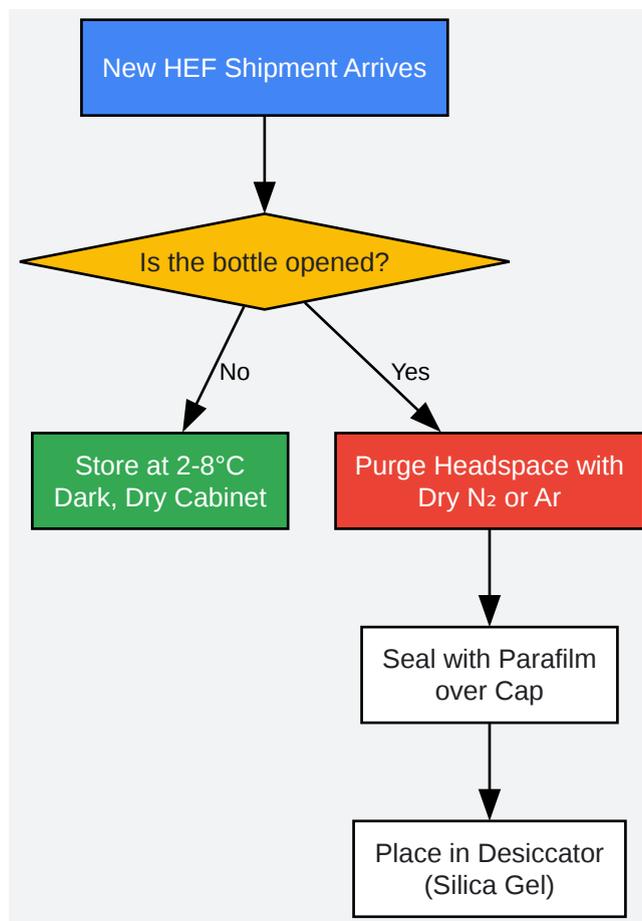
Quality Specifications: Pure vs. Degraded

Parameter	Specification (High Purity)	Typical Degraded Sample	Impact
Appearance	Colorless, Viscous Liquid	Pale Yellow to Amber	Visual indicator of oxidation. ^[1]
Purity (GC/HPLC)	> 98.0%	< 95.0%	Stoichiometric errors in synthesis.
Water Content (KF)	< 0.5%	> 1.5%	Hydrolysis catalyst present. ^[1]
Acid Value	< 1.0 mg KOH/g	> 5.0 mg KOH/g	Presence of Formic Acid; pH shift. ^[1]

Part 4: Prevention & Storage Strategy

To maintain the integrity of **N-(2-Hydroxyethyl)formamide**, implement the following "Chain of Custody" for storage.

Storage Decision Tree



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Figure 2: Workflow for maximizing shelf-life after initial opening.

Best Practices

- Inert Atmosphere: Always backfill the container with Nitrogen or Argon after use. This displaces humid air and oxygen.
- Septum Caps: If frequent aliquoting is required, replace the standard cap with a septum cap and withdraw via syringe to avoid exposing the bulk liquid to air.
- Cold Storage: Store at 2–8°C. Lower temperatures retard the kinetics of both hydrolysis and oxidation [1].

References

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